

Personal protective equipment for handling Allyl isovalerate

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Compound of Interest

Compound Name: Allyl isovalerate

Cat. No.: B1212447

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Essential Safety and Handling Guide for Allyl Isovalerate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Allyl isovalerate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this chemical.

Properties and Hazards of Allyl Isovalerate

Allyl isovalerate is a flammable and toxic liquid that requires careful handling to prevent exposure and ensure laboratory safety.^{[1][2]} It is harmful if swallowed or in contact with skin, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2]}

Quantitative Data Summary

Property	Value	Source
Molecular Weight	142.22 g/mol	[3]
Appearance	Clear colorless to pale yellow liquid	[4]
Odor	Overripe fruit odor	[4]
Boiling Point	152.3 °C (306.1 °F) at 729 mmHg	[3][4]
Flash Point	39.7 °C (103.5 °F)	[3][4]
Specific Gravity	0.882 at 24 °C (75 °F)	[3]
Vapor Pressure	13 mmHg at 22 °C (71.6 °F)	[3]
Water Solubility	< 0.1 mg/mL at 16.5 °C (61.7 °F)	[3]
UN Number	1992	[4]

Operational and Disposal Plans

A systematic approach to handling **Allyl isovalerate**, from acquisition to disposal, is critical for safety. The following procedural guidance outlines the necessary steps for personal protection, safe handling, spill management, and disposal.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment is mandatory when handling **Allyl isovalerate**:

- Eye Protection: Wear chemical safety goggles and a face shield.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. Ensure sleeves are taped to gloves.[3][4]
- Respiratory Protection: When weighing or diluting the neat chemical, use a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors and acid gas.[4] For

situations with potential for higher exposure, a self-contained breathing apparatus (SCBA) should be used.[3]

- Body Protection: Wear a disposable Tyvek-type suit or coveralls and chemical-resistant, steel-toe boots.[3][5]

Safe Handling and Storage Protocol

- Ventilation: Always handle **Allyl isovalerate** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. This is a flammable liquid.[1][2][6] Use non-sparking tools and explosion-proof equipment.[2]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[1][2]
- Storage: Store in a refrigerator in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][4][6] Protect from sunlight.[1]
- Hygiene: Do not eat, drink, or smoke when using this product.[2][7] Wash hands and face thoroughly after handling.[2]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate action is necessary:

- Small Spills:
 - Remove all sources of ignition.[3][4]
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[3]
 - Use absorbent paper or other inert material (e.g., sand, universal binder) to pick up the liquid.[3][6]
 - Seal contaminated materials in a vapor-tight plastic bag for disposal.[3][4]

- Wash the contaminated surface with 60-70% ethanol followed by a soap and water solution.[3][4]
- First Aid:
 - Skin Contact: Immediately flood the affected skin with water while removing all contaminated clothing. Wash the affected area thoroughly with soap and water. Call a poison control center or hospital immediately, even if no symptoms develop.[3]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Transport the victim to a hospital.[2][3]
 - Inhalation: Immediately leave the contaminated area and breathe fresh air.[3] If breathing is difficult, seek medical attention.
 - Ingestion: Do not induce vomiting. If the victim is conscious, give 1 or 2 glasses of water to dilute the chemical and immediately call a hospital or poison control center.[3]

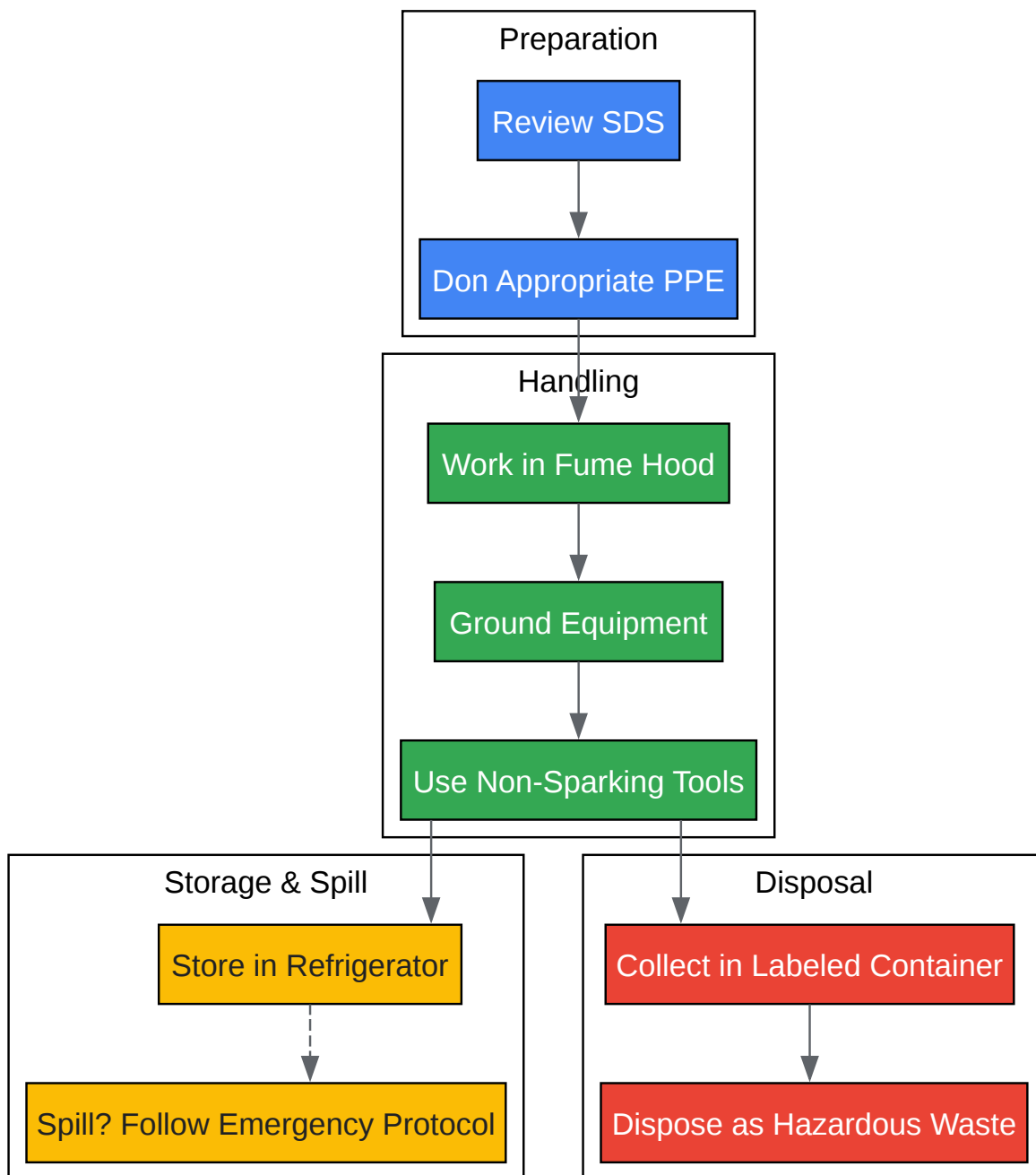
Disposal Plan

Waste **Allyl isovalerate** and contaminated materials are considered hazardous waste.[6]

- Collection: Collect waste in suitable, closed, and labeled containers.[6]
- Storage: Store waste containers in a designated, well-ventilated area away from incompatible materials.
- Disposal: Dispose of contents and container in accordance with licensed collector's sorting instructions and local, state, and federal regulations.[2][6] Do not allow the chemical to enter drains or water courses.[1]

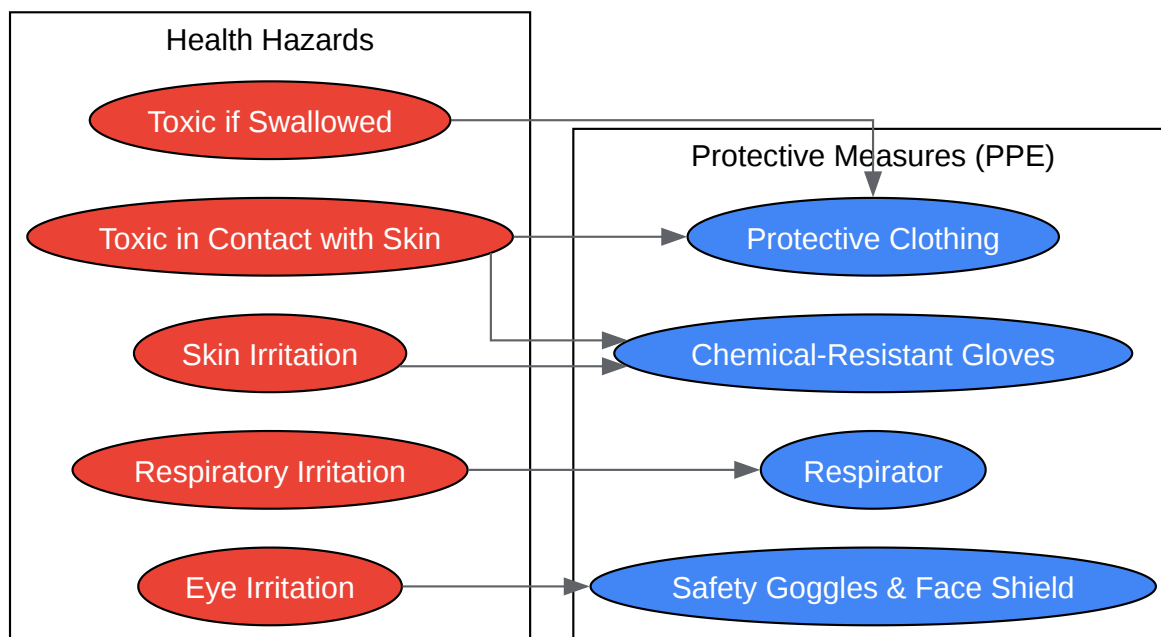
Visual Guides

The following diagrams illustrate the safe handling workflow and the health hazards associated with **Allyl isovalerate**.



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Caption: Workflow for the safe handling of **Allyl isovalerate**.



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Caption: Health hazards of **Allyl isovalerate** and corresponding PPE.

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